

Application Notes and Protocols: Lcz696

Administration in Mouse Models of Myocardial Infarction

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Compound of Interest

Compound Name: Lcz696

Cat. No.: B16079192

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lcz696 (Sacubitril/Valsartan) is an angiotensin receptor-neprilysin inhibitor (ARNI) that has demonstrated significant therapeutic benefits in heart failure.^{[1][2]} Its dual mechanism of action involves the blockade of the angiotensin II type 1 (AT1) receptor by valsartan and the inhibition of neprilysin by sacubitril's active metabolite, LBQ657.^{[2][3][4]} This combined action leads to a reduction in the detrimental effects of the renin-angiotensin-aldosterone system (RAAS) and an increase in the beneficial effects of the natriuretic peptide (NP) system, ultimately attenuating adverse cardiac remodeling following myocardial infarction (MI).^{[2][3][4]}

These application notes provide detailed protocols for the administration of **Lcz696** in mouse models of MI, along with methodologies for key experimental procedures to assess its efficacy.

Data Presentation

Table 1: Lcz696 Administration Protocols in Mouse MI Models

Study Reference	Mouse Strain	Lcz696 Dosage	Administration Route	Treatment Duration	Control Groups
Suematsu et al. (2016)	C57BL/6J	60 mg/kg/day	Oral gavage	28 days, starting 24h post-MI	Vehicle (corn oil), Enalapril (specific dosage not provided in abstract)
Zhang et al. (2021)	C57BL/6J	60 mg/kg/day	Oral gavage	4 weeks, starting 1 week post-MI	Vehicle (corn oil), Valsartan (30 mg/kg)[1][5]
von Lueder et al. (2015)	Sprague-Dawley rats	68 mg/kg/day	Perorally	4 weeks, starting 1 week post-MI	Vehicle[2][6]

Table 2: Effects of Lcz696 on Cardiac Function Post-MI in Mice

Study Reference	Parameter	Sham	MI + Vehicle/Control	MI + Lcz696	MI + Valsartan
Zhang et al. (2021)[5]	LVEF (%)	-	Decreased vs. Sham	Significantly improved vs. MI + Vehicle and MI + Valsartan	Improved vs. MI + Vehicle
	FS (%)	-	Decreased vs. Sham	Significantly improved vs. MI + Vehicle and MI + Valsartan	Improved vs. MI + Vehicle
	LVEDd (mm)	-	Increased vs. Sham	Significantly decreased vs. MI + Vehicle and MI + Valsartan	Decreased vs. MI + Vehicle
von Lueder et al. (2015) (in rats)[2][6]	LVEF (%)	-	47 ± 5	60 ± 2	-
	LVEDd (mm)	-	10.5 ± 0.3	9.7 ± 0.2	-

LVEF: Left Ventricular Ejection Fraction; FS: Fractional Shortening; LVEDd: Left Ventricular End-Diastolic Diameter.

Experimental Protocols

Induction of Myocardial Infarction (MI) in Mice

This protocol describes the permanent ligation of the left anterior descending (LAD) coronary artery, a widely used method to induce MI in mice.[7][8][9]

Materials:

- Anesthesia (e.g., isoflurane, pentobarbital)
- Small animal ventilator
- Surgical microscope or magnifying loupes
- Surgical instruments (forceps, scissors, needle holders)
- Sutures (6-0 or 7-0 silk for ligation, 4-0 or 5-0 for skin closure)
- Heating pad
- ECG monitoring system (optional but recommended)
- Buprenorphine for analgesia

Procedure:

- Anesthetize the mouse and ensure a proper level of anesthesia is maintained throughout the procedure.
- Shave the chest area and disinfect with an appropriate antiseptic solution.
- Intubate the mouse and connect it to a small animal ventilator.
- Perform a left thoracotomy in the fourth intercostal space to expose the heart.
- Carefully retract the ribs to visualize the heart.
- Identify the LAD artery, which is typically visible on the anterior surface of the left ventricle.
- Pass a 6-0 or 7-0 silk suture under the LAD artery.
- Permanently ligate the LAD artery. Successful ligation is confirmed by the blanching of the myocardial tissue distal to the suture.
- Close the chest wall in layers.
- Gradually wean the mouse from the ventilator.

- Administer buprenorphine for post-operative pain management.
- Monitor the mouse closely during the recovery period.

Lcz696 Administration Protocol

Materials:

- **Lcz696** (Sacubitril/Valsartan)
- Vehicle (e.g., corn oil)
- Oral gavage needles

Procedure:

- Prepare the **Lcz696** solution in the chosen vehicle at the desired concentration (e.g., for a 60 mg/kg dose).
- Administer the **Lcz696** solution or vehicle to the mice via oral gavage once daily.
- The timing of the first dose can vary depending on the study design (e.g., starting 24 hours or 1 week post-MI).
- Continue daily administration for the duration of the study (e.g., 4 weeks).

Echocardiographic Assessment of Cardiac Function

Echocardiography is a non-invasive method to assess cardiac function and structure in mice.

[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- High-frequency ultrasound system with a cardiac probe for mice
- Anesthesia (e.g., isoflurane)
- Heating platform to maintain body temperature

- Ultrasound gel

Procedure:

- Lightly anesthetize the mouse to minimize the effects on cardiac function.
- Place the mouse on a heating platform to maintain its body temperature at 37°C.
- Apply ultrasound gel to the shaved chest of the mouse.
- Acquire two-dimensional (2D) images in both parasternal long-axis and short-axis views.
- From the short-axis view at the level of the papillary muscles, acquire M-mode images.
- Measure the following parameters from the M-mode tracings:
 - Left ventricular internal dimension at end-diastole (LVIDd)
 - Left ventricular internal dimension at end-systole (LVIDs)
- Calculate the following functional parameters:
 - Left Ventricular Ejection Fraction (LVEF)
 - Fractional Shortening (FS)
- Perform measurements at baseline (before or shortly after MI) and at the end of the treatment period.

Histological Analysis of Cardiac Fibrosis

Masson's trichrome or Picrosirius red staining can be used to visualize and quantify cardiac fibrosis.^{[13][14][15][16]}

Materials:

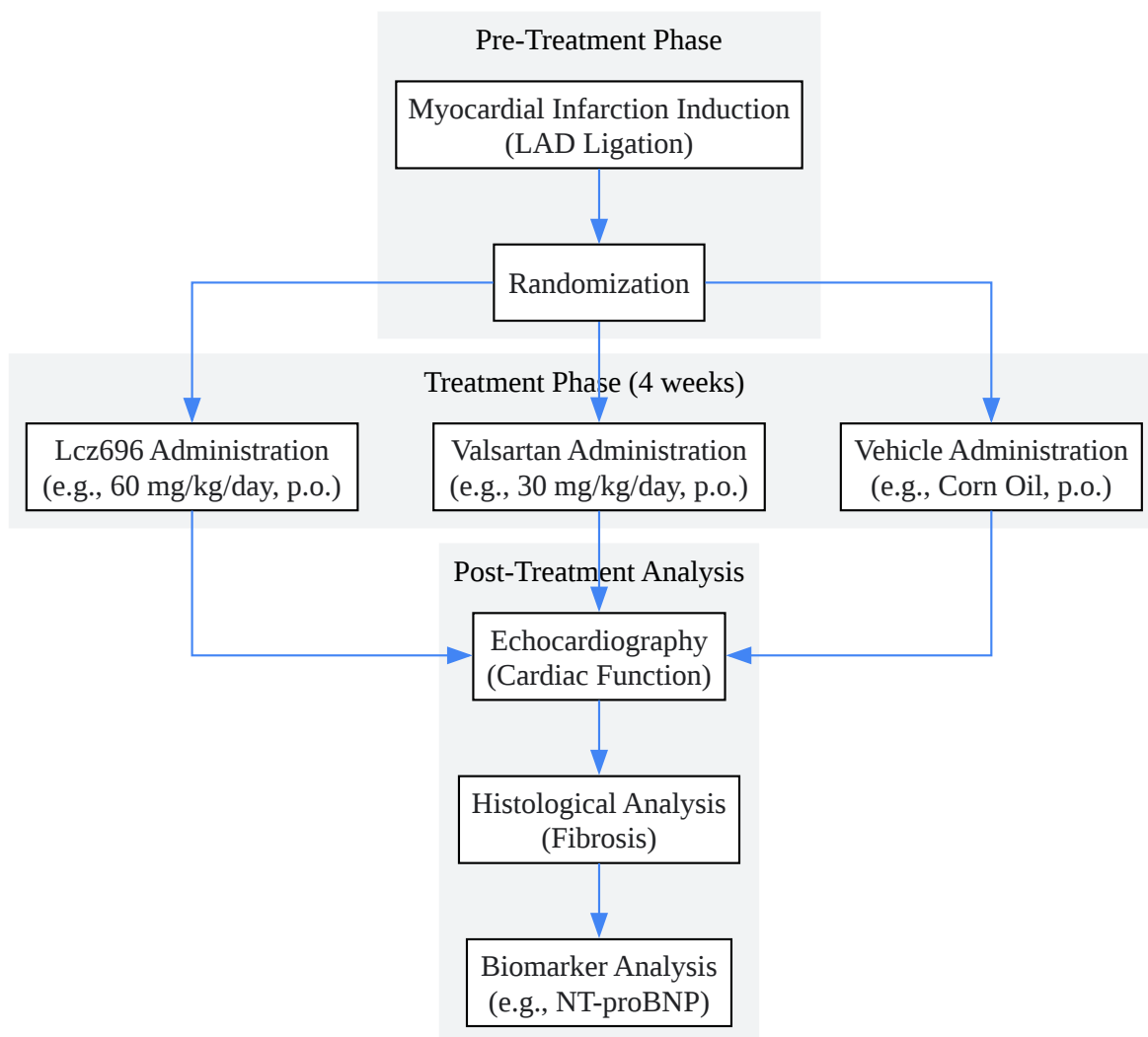
- Formalin or paraformaldehyde for tissue fixation
- Paraffin embedding station

- Microtome
- Masson's trichrome or Picrosirius red staining kits
- Microscope with a camera
- Image analysis software (e.g., ImageJ)

Procedure:

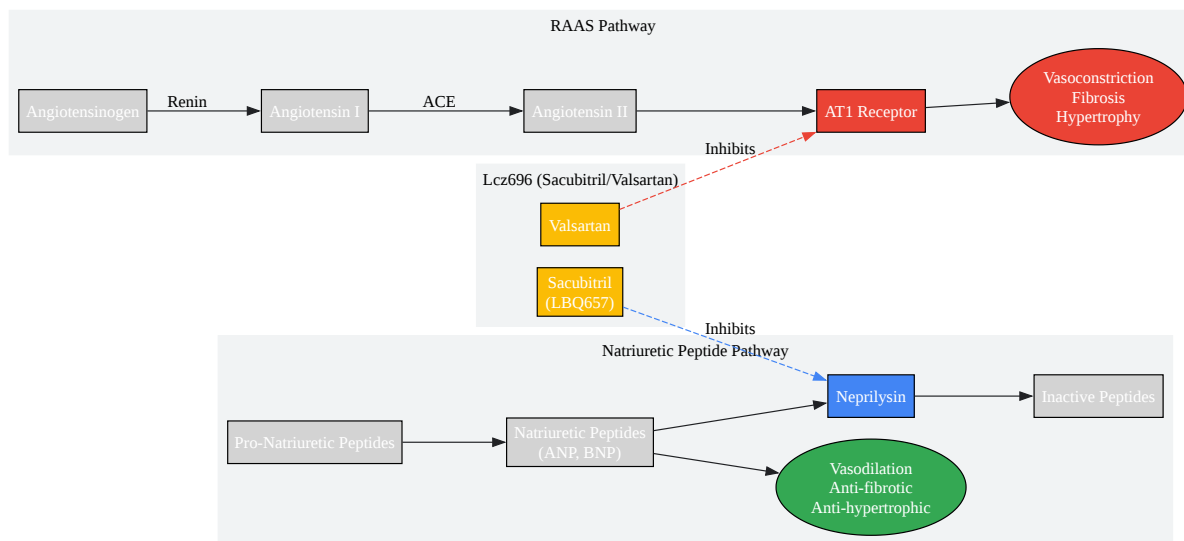
- At the end of the study, euthanize the mice and excise the hearts.
- Fix the hearts in 10% neutral buffered formalin for 24-48 hours.
- Process the fixed hearts and embed them in paraffin.
- Section the hearts (e.g., 5 μ m thick sections).
- Stain the sections with Masson's trichrome (collagen stains blue) or Picrosirius red (collagen stains red).
- Capture images of the stained sections under a microscope.
- Use image analysis software to quantify the fibrotic area (blue or red stained area) as a percentage of the total left ventricular area.

Mandatory Visualizations



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Caption: Experimental workflow for evaluating **Lcz696** in a mouse model of myocardial infarction.



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Caption: Mechanism of action of **Lcz696**, illustrating the dual inhibition of the RAAS and neprilysin.

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